

N-(m-PEG4)-N'-(amino-PEG3)-Cy5 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(m-PEG4)-N'-(amino-PEG3)-Cy5

Cat. No.: B1193257

[Get Quote](#)

Technical Guide: N-(m-PEG4)-N'-(amino-PEG3)-Cy5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, experimental applications, and relevant protocols for **N-(m-PEG4)-N'-(amino-PEG3)-Cy5**, a fluorescent labeling reagent. This molecule is particularly valuable in biological research and drug development for its utility in conjugating to biomolecules and subsequent use in imaging and tracking studies.

Core Compound Specifications

N-(m-PEG4)-N'-(amino-PEG3)-Cy5 is a near-infrared fluorescent dye featuring a terminal primary amine group. This amine provides a reactive handle for conjugation to various functional groups on target biomolecules. The molecule incorporates polyethylene glycol (PEG) spacers, which enhance its solubility in aqueous media and can reduce non-specific binding and immunogenicity in biological systems.

The key quantitative data for **N-(m-PEG4)-N'-(amino-PEG3)-Cy5** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	2107272-96-6	[1]
Molecular Weight	756.4 g/mol	[1]
Molecular Formula	C ₄₂ H ₆₂ ClN ₃ O ₇	[2]
Excitation Maximum (λ _{ex})	649 nm	[1]
Emission Maximum (λ _{em})	667 nm	[1]
Extinction Coefficient	163,000 cm ⁻¹ M ⁻¹	[1]
Purity	Typically ≥97%	[1]
Solubility	Water, DMSO, DMF, DCM	[1]
Storage Conditions	-20°C, protected from light	[1]

Experimental Protocols

The primary application of **N-(m-PEG4)-N'-(amino-PEG3)-Cy5** is the fluorescent labeling of biomolecules. The terminal primary amine allows for its conjugation to molecules containing amine-reactive functional groups, such as N-hydroxysuccinimide (NHS) esters or isothiocyanates. Below is a detailed protocol for the conjugation of this dye to a protein containing an NHS ester.

Protein Labeling via NHS Ester Chemistry

This protocol outlines the steps for conjugating the amine-functionalized Cy5 dye to a protein that has been activated with an NHS ester.

Materials:

- **N-(m-PEG4)-N'-(amino-PEG3)-Cy5**
- Protein of interest with an activated NHS ester group
- Amine-free buffer (e.g., 100 mM sodium bicarbonate buffer, pH 8.0-9.0)

- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column or dialysis equipment for purification

Procedure:

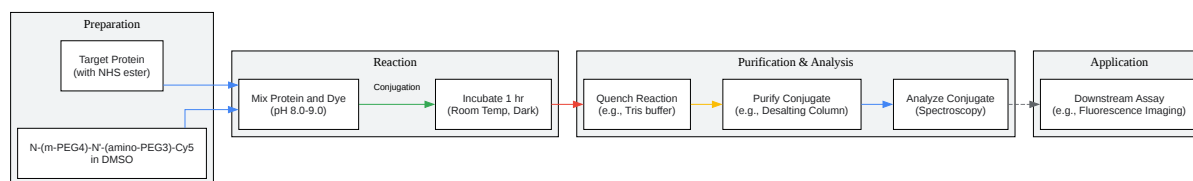
- **Protein Preparation:** Dissolve the protein of interest in an amine-free buffer at a concentration of 1-10 mg/mL. The slightly alkaline pH is crucial for ensuring the primary amine of the dye is deprotonated and reactive.
- **Dye Preparation:** Immediately before use, dissolve **N-(m-PEG4)-N'-(amino-PEG3)-Cy5** in anhydrous DMF or DMSO to a concentration of 10-20 mM.
- **Labeling Reaction:** Add a 10-20 fold molar excess of the dissolved Cy5 dye solution to the protein solution.
- **Incubation:** Incubate the reaction mixture for 1 hour at room temperature, ensuring it is protected from light to prevent photobleaching of the Cy5 dye.
- **Quenching:** Stop the reaction by adding a quenching buffer to a final concentration of 50-100 mM. Incubate for an additional 15 minutes at room temperature. This step ensures that any unreacted NHS esters on the protein are capped.
- **Purification:** Remove the unreacted Cy5 dye and byproducts using a desalting column or by dialysis against a suitable buffer (e.g., PBS).
- **Characterization:** Determine the degree of labeling by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and ~649 nm (for the Cy5 dye).

Visualized Workflows and Pathways

To further illustrate the utility of **N-(m-PEG4)-N'-(amino-PEG3)-Cy5**, the following diagrams, generated using Graphviz, depict a typical experimental workflow and a relevant signaling pathway.

Bioconjugation Workflow

This diagram illustrates the logical steps involved in conjugating the amine-functionalized Cy5 dye to a target protein for subsequent use in downstream applications.

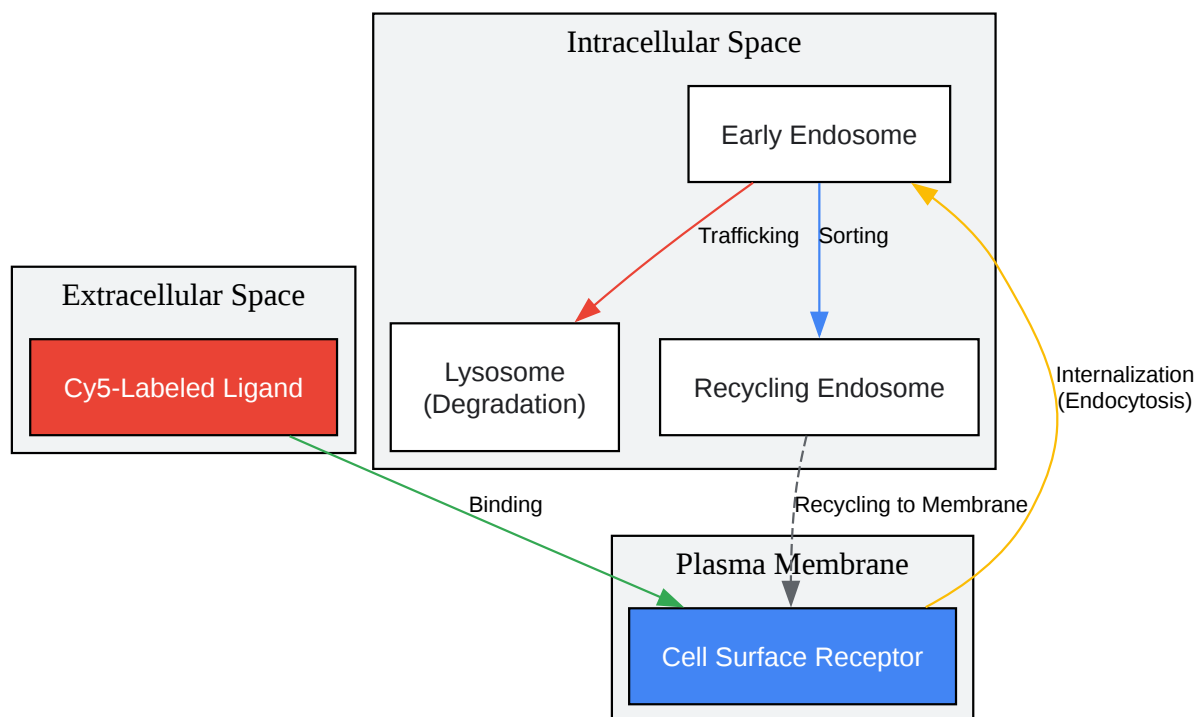


[Click to download full resolution via product page](#)

Caption: Workflow for labeling a target protein with **N-(m-PEG4)-N'-(amino-PEG3)-Cy5**.

Ligand-Receptor Internalization Pathway

Fluorescently labeled ligands are instrumental in studying receptor-mediated endocytosis and intracellular trafficking. This diagram shows a simplified signaling pathway where a ligand, labeled with our Cy5 dye, binds to a cell surface receptor and is subsequently internalized.



[Click to download full resolution via product page](#)

Caption: A simplified pathway of ligand-receptor internalization and trafficking.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(m-PEG4)-N'-(amino-PEG3)-Cy5, TFA salt, 2107272-96-6 | BroadPharm [broadpharm.com]
- 2. N-(m-PEG4)-N'-(amino-PEG3)-Cy5 [myskinrecipes.com]
- To cite this document: BenchChem. [N-(m-PEG4)-N'-(amino-PEG3)-Cy5 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1193257#n-m-peg4-n-amino-peg3-cy5-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com